

N-methylchroman-6-amine: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-methylchroman-6-amine*

Cat. No.: *B15303564*

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Disclaimer: No specific Safety Data Sheet (SDS) or comprehensive toxicological data for **N-methylchroman-6-amine** is publicly available. This guide is compiled based on safety information for structurally similar compounds, including chroman derivatives and N-alkylanilines. All procedures should be conducted with the utmost caution in a controlled laboratory setting by trained professionals. A thorough risk assessment should be performed before handling this compound.

Hazard Identification and Classification

Based on the hazard profiles of analogous compounds, **N-methylchroman-6-amine** should be treated as a potentially hazardous substance. The primary hazards are anticipated to be:

- Acute Oral Toxicity: Harmful if swallowed.
- Skin Corrosion/Irritation: May cause skin irritation.
- Serious Eye Damage/Eye Irritation: May cause serious eye irritation.
- Target Organ Toxicity: Potential for effects on the spleen, liver, kidneys, and blood, as suggested by data on N-alkylanilines.

GHS Classification (Predicted)

The following table summarizes the predicted GHS classification for **N-methylchroman-6-amine** based on available data for similar compounds.

Hazard Class	Hazard Category	Signal Word	Hazard Statement	Based on Analogues
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed	Chroman 1
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation	Chroman 1, Chromane-2-carboxylic acid
Serious Eye Damage/Irritation	Category 2A	Warning	H319: Causes serious eye irritation	Chroman 1
Specific Target Organ Toxicity	-	Warning	May cause damage to organs through prolonged or repeated exposure	N,N-dimethylaniline

Toxicological Data Summary (Analogous Compounds)

Quantitative toxicological data for **N-methylchroman-6-amine** is not available. The table below presents data for related compounds to provide a conservative estimate of potential toxicity.

Compound	Test	Route	Species	Value	Reference
N,N-dimethylaniline	Subchronic Toxicity	Gavage	Rat	NOAEL not reached; LOAEL < 31.25 mg/kg	--INVALID-LINK--
N,N-dimethylaniline	Subchronic Toxicity	Gavage	Mouse	NOAEL = 31.25 mg/kg	--INVALID-LINK--

Note: NOAEL = No Observed Adverse Effect Level; LOAEL = Lowest Observed Adverse Effect Level. The study on N,N-dimethylaniline indicated dose-dependent toxicity, including cyanosis, decreased motor activity, splenomegaly, and microscopic changes in the spleen, liver, testes, and kidney.

Experimental Protocols and Handling Procedures

Due to the lack of specific handling protocols for **N-methylchroman-6-amine**, the following general procedures, based on best practices for handling potentially hazardous research chemicals, should be followed.

Engineering Controls

- All work with **N-methylchroman-6-amine**, including weighing and solution preparation, must be conducted in a certified chemical fume hood.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

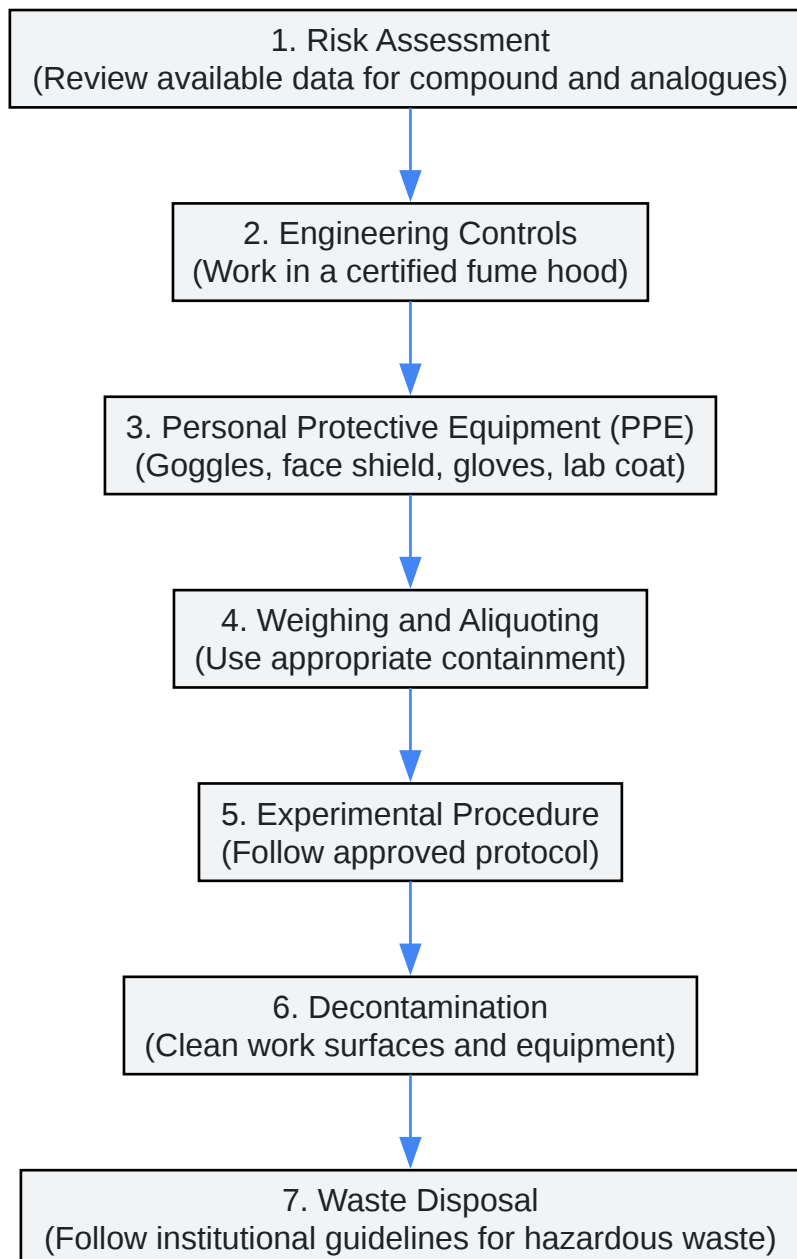
Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles and a face shield are mandatory.
- Skin Protection: A flame-retardant lab coat and chemically resistant gloves (e.g., nitrile) are required. Regularly inspect gloves for any signs of degradation or perforation.
- Respiratory Protection: In cases where engineering controls may not be sufficient to control airborne concentrations, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

General Handling Workflow

The following diagram illustrates a general workflow for the safe handling of a research chemical with limited safety data.

General Workflow for Handling Research Chemicals



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Caption: General workflow for handling research chemicals.

First Aid Measures

In the event of exposure, follow these first aid procedures and seek immediate medical attention.

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.
- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 1-2 glasses of water.

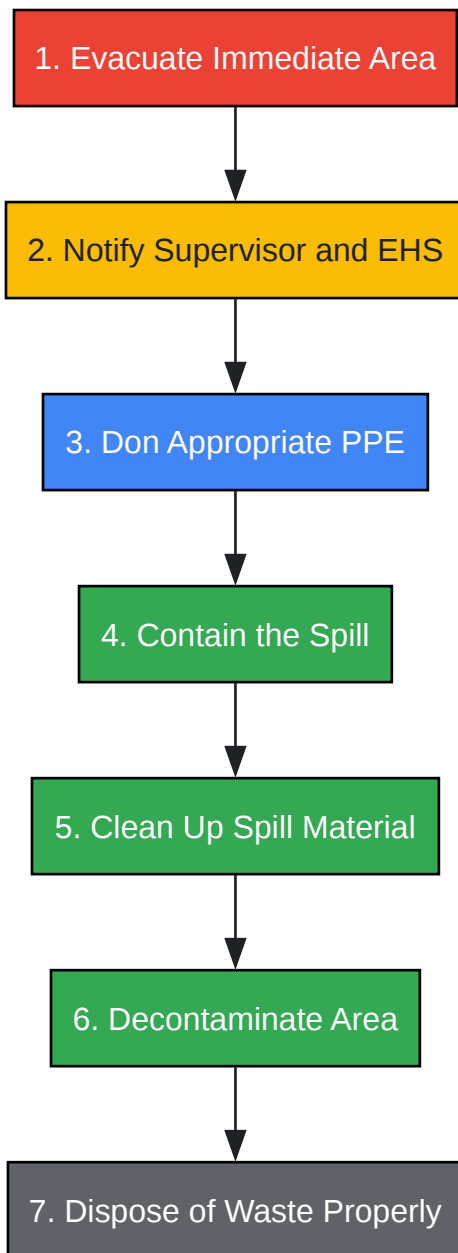
Spill and Leak Procedures

In the event of a spill, evacuate the area and prevent entry. Wear appropriate PPE, including respiratory protection.

- **Small Spills (Solid):** Carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
- **Small Spills (Liquid):** Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- **Large Spills:** Contact your institution's environmental health and safety department immediately.

The following diagram illustrates a general spill response workflow.

General Spill Response Workflow



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Caption: General spill response workflow.

Storage and Disposal

- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations. Do not dispose of down the drain or in regular trash.

Conclusion

While **N-methylchroman-6-amine** is a valuable compound for research and drug development, the lack of specific safety data necessitates a cautious and well-informed approach to its handling. By adhering to the guidelines outlined in this document, which are based on the known hazards of structurally similar compounds, researchers can minimize their risk of exposure and ensure a safe laboratory environment. A comprehensive, compound-specific risk assessment remains the most critical step before commencing any work with **N-methylchroman-6-amine**.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com